

An In-depth Technical Guide to 1-Bromononane-d4-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromononane-d4-1**

Cat. No.: **B1142647**

[Get Quote](#)

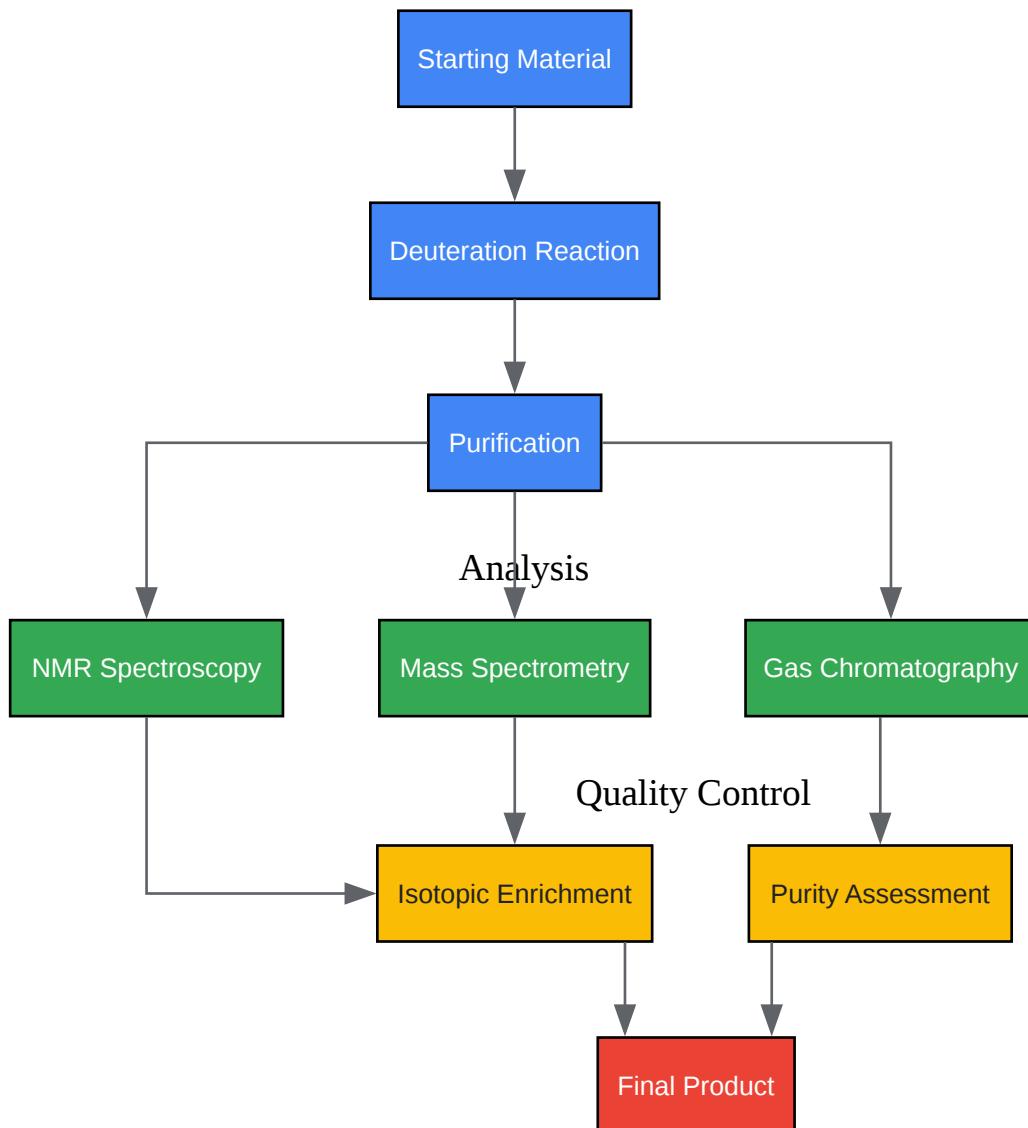
This guide provides a comprehensive overview of the molecular structure and weight of **1-Bromononane-d4-1**, a deuterated form of 1-bromononane. This information is crucial for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their studies.

Molecular Identity and Structure

1-Bromononane-d4-1 is systematically named 1-bromo-1,1,2,2-tetradеuteriononane.^[1] The designation "d4" indicates the presence of four deuterium atoms, which are specifically located at the first and second carbon positions of the nonane chain.^{[1][2]}

The molecular formula for this compound is $C_9D_4H_{15}Br$.^[2] Its linear formula is represented as $CH_3(CH_2)_6CD_2CD_2Br$. The structural arrangement of atoms is depicted in the diagram below.

Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromononane-1,1,2,2-d4 | C9H19Br | CID 71308830 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromononane-1,1,2,2-d4 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromononane-d4-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142647#1-bromononane-d4-1-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com